

2,4,6-Trichloro-5-ethylpyrimidine CAS number and molecular weight

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Compound of Interest

Compound Name: 2,4,6-Trichloro-5-ethylpyrimidine

Cat. No.: B156220

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Technical Guide: 2,4,6-Trichloro-5-ethylpyrimidine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,4,6-Trichloro-5-ethylpyrimidine**, a halogenated pyrimidine derivative of interest in synthetic and medicinal chemistry. The document details its chemical identity, including its CAS number and molecular weight, and summarizes its known applications. While a specific, detailed experimental protocol for its synthesis is not readily available in the reviewed literature, this guide outlines a probable synthetic route based on established methods for analogous compounds. This guide is intended to serve as a foundational resource for professionals engaged in chemical research and drug development.

Chemical Identity and Properties

2,4,6-Trichloro-5-ethylpyrimidine is a substituted pyrimidine ring system with three chlorine atoms and an ethyl group. These features make it a versatile intermediate for further chemical modifications.

Property	Value	Reference
CAS Number	1780-38-7	[1] [2] [3]
Molecular Formula	C ₆ H ₅ Cl ₃ N ₂	[1]
Molecular Weight	211.48 g/mol	[1]

Applications in Synthesis

2,4,6-Trichloro-5-ethylpyrimidine serves as a valuable building block in organic synthesis. Its primary applications are in the development of:

- Pharmaceuticals: As an intermediate in the synthesis of various active pharmaceutical ingredients.
- Agrochemicals: Utilized in the creation of herbicides and fungicides.
- Dyes and Pigments: Employed in the synthesis of certain dyes, where it can enhance stability and color properties.[\[1\]](#)

The reactivity of the chlorine substituents on the pyrimidine ring allows for nucleophilic substitution reactions, enabling the introduction of a wide range of functional groups and the construction of more complex molecular architectures.

Proposed Synthetic Pathway

While a specific, peer-reviewed experimental protocol for the synthesis of **2,4,6-Trichloro-5-ethylpyrimidine** is not extensively detailed in the available literature, a logical synthetic route can be proposed based on the well-established synthesis of the parent compound, 2,4,6-trichloropyrimidine.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#) The likely precursor for this synthesis is 5-ethylbarbituric acid.

The proposed reaction involves the chlorination of 5-ethylbarbituric acid using a strong chlorinating agent, such as a mixture of phosphorus oxychloride (POCl₃) and phosphorus pentachloride (PCl₅).

Caption: Proposed synthesis of **2,4,6-Trichloro-5-ethylpyrimidine**.

Hypothetical Experimental Protocol:

The following protocol is a hypothetical adaptation from the synthesis of 2,4,6-trichloropyrimidine and would require optimization and validation.

- Reaction Setup: In a reaction vessel equipped with a reflux condenser and a stirrer, combine 5-ethylbarbituric acid with an excess of phosphorus oxychloride.
- Chlorination: While stirring, slowly add phosphorus pentachloride to the mixture.
- Reflux: Heat the reaction mixture to reflux and maintain for several hours to ensure complete conversion. The reaction progress can be monitored by techniques such as Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
- Workup: After cooling, the excess phosphorus oxychloride can be removed by distillation under reduced pressure.
- Purification: The crude product would then be purified, likely through vacuum distillation or recrystallization, to yield pure **2,4,6-Trichloro-5-ethylpyrimidine**.

Signaling Pathways and Biological Activity

There is currently no specific information available in the public domain detailing the involvement of **2,4,6-Trichloro-5-ethylpyrimidine** in any particular signaling pathways or its specific biological activities. Research in this area would be necessary to elucidate its potential roles in biological systems.

Conclusion

2,4,6-Trichloro-5-ethylpyrimidine is a chemical intermediate with potential applications in the pharmaceutical, agrochemical, and dye industries. While its fundamental properties are documented, detailed experimental protocols for its synthesis and its biological profile are not yet well-established in the scientific literature. The proposed synthetic pathway provides a starting point for researchers interested in the preparation and further investigation of this compound. Further studies are warranted to explore its reactivity, potential biological effects, and to develop optimized and validated synthetic methodologies.

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